Secondary Structure Induction Using 2-Aminomethyl-Phenylalanine

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Compound of Interest

Compound Name:	*L-2-Aminomethylphenylalanine*
CAS No.:	*959580-92-8*
Cat. No.:	*B3432127*

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A Technical Guide for Peptidomimetic Design & Synthesis

Executive Summary

In rational drug design, controlling the conformational flexibility of peptides is critical for enhancing receptor affinity and metabolic stability. 2-aminomethyl-phenylalanine (o-AmF) acts as a potent conformational constraint. Unlike standard cyclization (e.g., disulfide bridges) which requires two distal residues, o-AmF functions as a local constraint. The ortho-aminomethyl group acts as an intramolecular hydrogen bond donor, locking the peptide backbone into a specific turn conformation—typically a 9-membered pseudo-

-turn. This guide details the mechanistic basis, synthesis protocols, and characterization strategies for deploying o-AmF in peptide therapeutics.

Mechanistic Principles

The "Side-Chain-to-Backbone" Lock

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The structural utility of o-AmF arises from the proximity of its side-chain amine to the peptide backbone. Upon deprotection, the positively charged or neutral amine at the ortho position is spatially positioned to form a hydrogen bond with the carbonyl oxygen of the preceding residue (

) or the amide carbonyl of the same residue (

).

- Conformational Effect: This interaction creates a 9-membered hydrogen-bonded ring, mimicking a

  -turn.

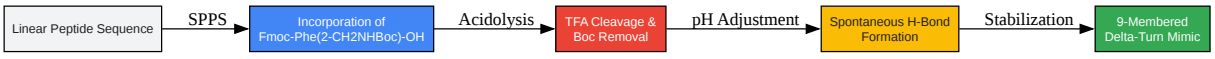
- Therapeutic Impact: This "kink" disrupts the formation of extended

  -sheet aggregates, making o-AmF a valuable tool in designing inhibitors for amyloidogenic peptides (e.g., A

  aggregation in Alzheimer's research).

Pathway Logic

The following diagram illustrates the logical flow from chemical incorporation to structural induction.



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Figure 1: The induction pathway of o-AmF mediated secondary structure.

Experimental Protocols

Reagent Selection

For Solid Phase Peptide Synthesis (SPPS), the amino group on the phenyl ring must be orthogonally protected to prevent branching or polymerization during chain elongation.

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- Recommended Building Block:Fmoc-L-Phe(2-CH2NHBoc)-OH
- CAS Number: 1217808-42-8[1]
- Why: The Fmoc group protects the

  -amine for standard SPPS cycles. The Boc group protects the side-chain amine, remaining stable to piperidine (Fmoc removal) but cleaving simultaneously with the resin linker during the final TFA step.

Solid Phase Peptide Synthesis (SPPS) Workflow

Objective: Incorporate o-AmF into a sequence (e.g., Ac-Val-oAmF-Leu-NH2) without side reactions.

Protocol:

- Resin Preparation:
  - Use Rink Amide MBHA resin (0.5–0.7 mmol/g loading) for C-terminal amides.
  - Swell resin in DCM (20 min) followed by DMF (20 min).
- Fmoc Deprotection:
  - Treat with 20% Piperidine in DMF (2 x 10 min).
  - Validation: Wash with DMF (5x). Perform Kaiser test (should be blue/positive).
- Coupling of o-AmF:
  - Reagents: 3.0 eq Fmoc-Phe(2-CH2NHBoc)-OH, 3.0 eq HATU, 6.0 eq DIPEA in DMF.
  - Reaction: Shake at room temperature for 2 hours. (Note: Steric hindrance at the ortho position may require longer coupling times than standard Phe).
  - Validation: Kaiser test should be yellow/negative. If slightly blue, re-couple using DIC/Oxyma.

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- Chain Elongation:
  - Proceed with subsequent amino acids using standard protocols.
- Cleavage & Global Deprotection:
  - Cocktail: TFA/TIS/H2O (95:2.5:2.5 v/v/v).
  - Time: 3 hours. This step removes the resin linker AND the Boc group from the o-AmF side chain.
  - Workup: Precipitate in cold diethyl ether, centrifuge, and lyophilize.

Purification & Validation

- HPLC: Use a C18 column. Gradient: 5-60% Acetonitrile in water (0.1% TFA).
  - Note: The free amine on the side chain will make the peptide more hydrophilic (elutes earlier) and charged (+1 charge at pH 2).
- Mass Spectrometry: Verify

  corresponds to the sequence with the free amine (

  mass loss is critical to confirm).

Structural Characterization

To prove secondary structure induction, you must triangulate data from CD and NMR.

Circular Dichroism (CD) Spectroscopy

Compare the o-AmF peptide against a control (e.g., standard Phenylalanine).

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Feature	Random Coil (Control)	o-AmF Induced Turn
Minima	Strong negative ~198-200 nm	Negative band shifts to ~205-215 nm
Maxima	None significant	Possible weak positive ~190-195 nm
Solvent Effect	Structure collapses in water	Structure persists in TFE/Water mixes

NMR Spectroscopy (The Gold Standard)

Nuclear Magnetic Resonance provides definitive proof of the hydrogen bond.

- Experiment: 2D NOESY (Nuclear Overhauser Effect Spectroscopy).
- Key Signal: Look for a cross-peak between the Side-Chain Amine Protons (

) and the Backbone Amide (

) or Alpha Proton (

) of the preceding residue.
- Temperature Coefficient: Measure chemical shift of the side-chain amine protons at variable temperatures (298K to 323K).
  - : Indicates a hydrogen-bonded proton (protected from solvent exchange).
  - : Indicates a solvent-exposed proton.

Case Study: Amyloid Inhibition

Research indicates that incorporating o-AmF into the "core" recognition sequences of amyloidogenic peptides (e.g., the KLVFF region of A

) disrupts fibrillization.

Mechanism:

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- Recognition: The phenylalanine ring allows the inhibitor to intercalate into the growing amyloid fibril via

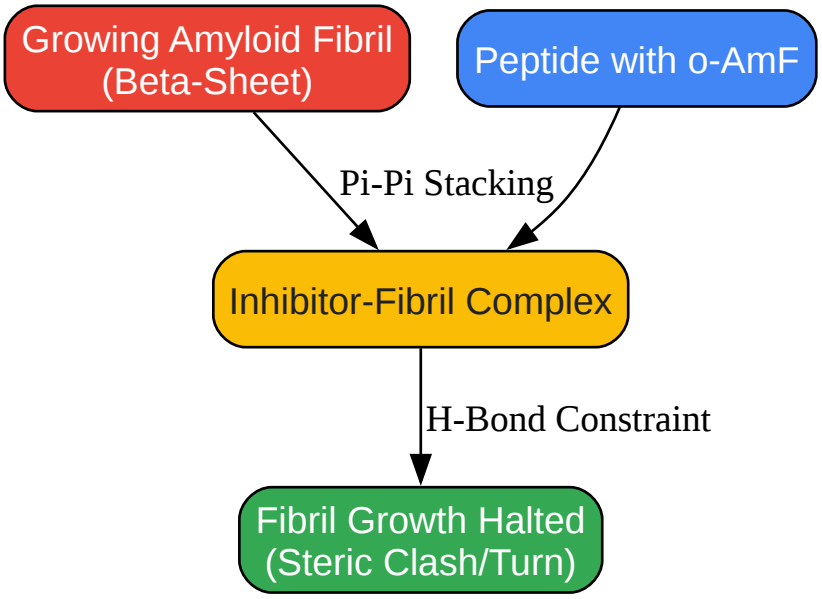
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  stacking.

- Disruption: Once bound, the ortho-aminomethyl group forms the intramolecular H-bond (the "turn").

- Result: This forces the peptide backbone out of the flat

  -sheet geometry required for fibril growth, effectively "capping" the fibril.



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Figure 2: Mechanism of amyloid inhibition via o-AmF constraint.

References

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